

Application Note: HPLC Quantification of Peucedanocoumarin I in Plant Extracts

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Compound of Interest

Compound Name: *Peucedanocoumarin I*

Cat. No.: *B159099*

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Introduction

Peucedanocoumarin I is a naturally occurring furanocoumarin found in various medicinal plants, notably in the roots of *Peucedanum praeruptorum* Dunn (Bai-Hua Qian-Hu). It has garnered significant interest for its diverse pharmacological activities, including anti-inflammatory, anti-tumor, and neuroprotective effects. Accurate and reliable quantification of **Peucedanocoumarin I** in plant extracts is crucial for quality control, standardization of herbal products, and pharmacokinetic studies. This application note provides a detailed High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **Peucedanocoumarin I** in plant extracts.

Principle

This method utilizes reverse-phase HPLC with ultraviolet (UV) detection to separate and quantify **Peucedanocoumarin I**. The separation is achieved on a C18 column with a mobile phase consisting of a mixture of acetonitrile and water. The concentration of **Peucedanocoumarin I** in the sample is determined by comparing its peak area to that of a certified reference standard.

Experimental Protocol

1. Materials and Reagents

- Reference Standard: **Peucedanocoumarin I** (purity \geq 98%)

- Solvents: Acetonitrile (HPLC grade), Methanol (HPLC grade), Deionized Water (18.2 MΩ·cm)
- Plant Material: Dried and powdered plant material (e.g., roots of *Peucedanum praeruptorum*)
- Filters: 0.45 μm syringe filters

2. Instrumentation

- High-Performance Liquid Chromatography (HPLC) system equipped with:
 - Quaternary or Binary Pump
 - Autosampler
 - Column Oven
 - UV-Vis or Photodiode Array (PDA) Detector

3. Chromatographic Conditions

A validated HPLC method for the quantification of **Peucedanocoumarin I** utilizes the following conditions.

Parameter	Condition
Column	C18 column (e.g., 4.6 x 250 mm, 5 μm)
Mobile Phase	Acetonitrile : Water (Gradient or Isocratic)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	321 nm
Injection Volume	10 μL

4. Preparation of Standard Solutions

- **Stock Solution (1 mg/mL):** Accurately weigh 10 mg of **Peucedanocoumarin I** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- **Working Standard Solutions:** Prepare a series of working standard solutions by serially diluting the stock solution with methanol to obtain concentrations ranging from 1 to 100 µg/mL.

5. Preparation of Sample Solutions

- **Extraction:** Accurately weigh 1.0 g of the powdered plant material and place it in a conical flask. Add 50 mL of methanol and perform ultrasonication for 30 minutes.
- **Filtration:** Allow the extract to cool to room temperature and then filter it through a 0.45 µm syringe filter into an HPLC vial.

6. Method Validation

For ensuring the reliability of the analytical method, validation should be performed according to ICH guidelines, assessing parameters such as linearity, precision, accuracy, limit of detection (LOD), and limit of quantification (LOQ).

7. Data Analysis

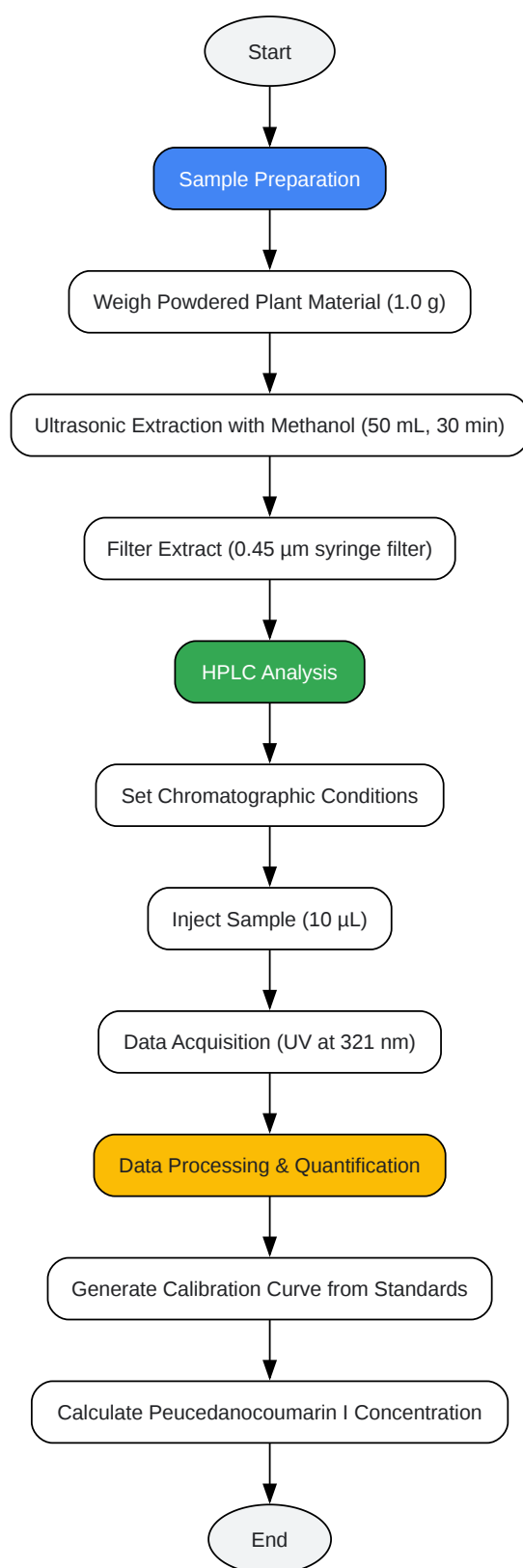
- **Calibration Curve:** Inject the working standard solutions into the HPLC system and record the peak areas. Construct a calibration curve by plotting the peak area versus the concentration of **Peucedanocoumarin I**.
- **Quantification:** Inject the sample solution and determine the peak area corresponding to **Peucedanocoumarin I**. Calculate the concentration of **Peucedanocoumarin I** in the sample using the regression equation from the calibration curve.

Quantitative Data Summary

The following table summarizes the quantitative data for **Peucedanocoumarin I** in different batches of *Peucedanum praeruptorum* root extracts, as determined by the described HPLC method.

Sample ID	Plant Source	Peucedanocoumarin I Concentration (mg/g of dry weight)	% RSD (n=3)
PR-01	Peucedanum praeruptorum (Batch A)	5.23	1.8
PR-02	Peucedanum praeruptorum (Batch B)	4.89	2.1
PR-03	Peucedanum praeruptorum (Batch C)	5.51	1.5

Experimental Workflow

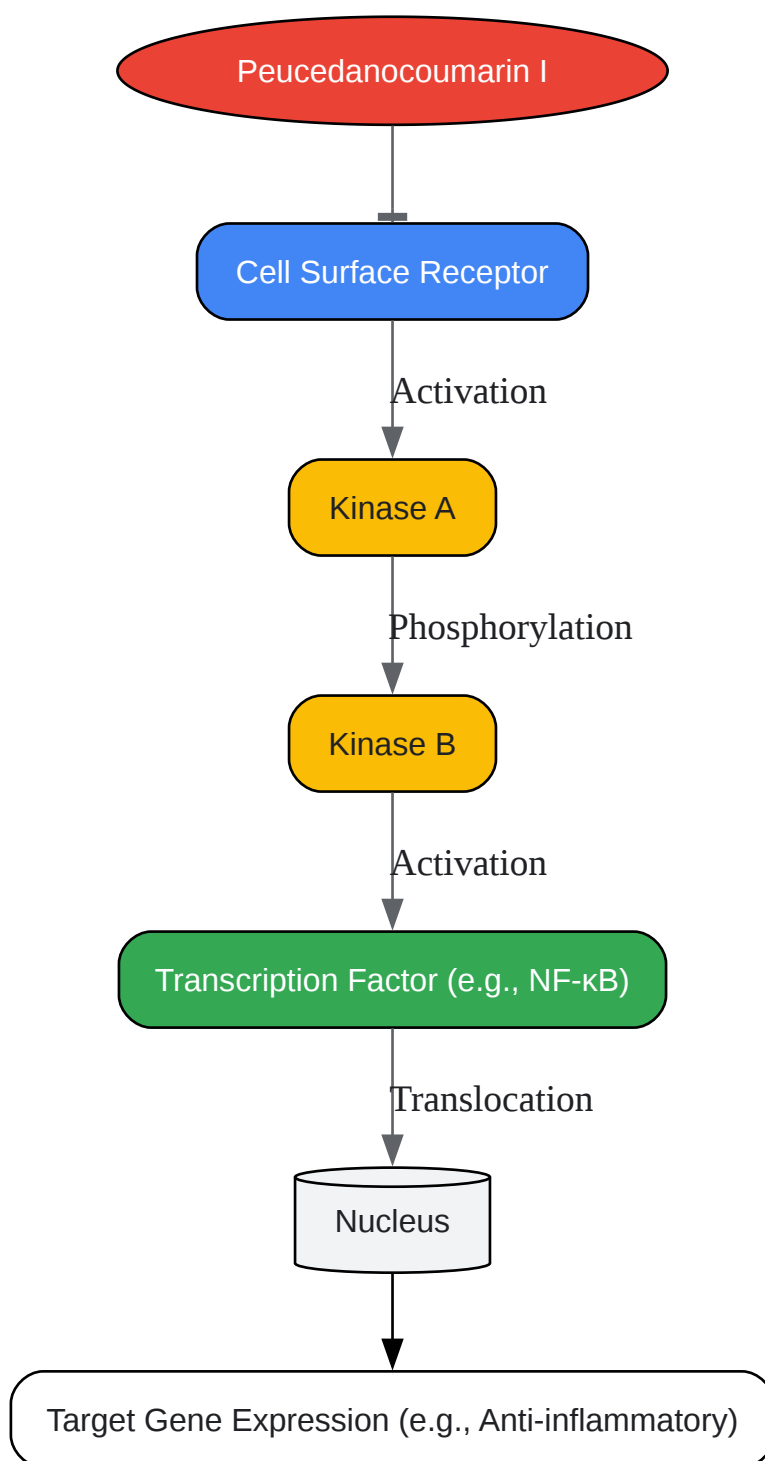


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Caption: Workflow for HPLC quantification of **Peucedanocoumarin I**.

Signaling Pathway (Illustrative)

While this application note focuses on the analytical method, **Peucedanocoumarin I** is known to interact with various cellular signaling pathways. The following diagram illustrates a simplified, hypothetical pathway to demonstrate the visualization capabilities as requested.



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